

2-Pentanol-d2: Proper Disposal & Safety Guide[1]

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Compound of Interest

Compound Name: 2-Pentanol - d2

CAS No.: 1335435-46-5

Cat. No.: B591070

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Executive Summary

2-Pentanol-d2 (Deuterated sec-Amyl Alcohol) is a stable isotope-labeled solvent primarily used in NMR spectroscopy and metabolic tracing.[1] While it is non-radioactive, it poses significant flammability and irritant hazards.

Immediate Disposal Directive:

- RCRA Waste Code:D001 (Ignitable Characteristic).
- Primary Disposal Method: Fuel Blending / Incineration.
- Critical Segregation: Must be segregated from oxidizers and halogenated solvents (unless mixed during experimental use).

Hazard Profile & Causality

To ensure safety, researchers must understand the causality behind the disposal protocols. We do not segregate arbitrarily; we segregate to prevent thermodynamic runaway.

Property	Value	Operational Implication
Flash Point	~34°C (93°F)	High Risk. Vapor can ignite at near-ambient temperatures.[1] [2][3] Waste containers must be grounded during transfer.[4]
Boiling Point	119°C	Moderate volatility.[1][2][3] Headspace in waste containers will saturate with flammable vapor.[4]
Isotope Type	Stable (H)	Non-Radioactive. Does not require decay storage.[1] Treat chemically as 2-Pentanol.[2]
Reactivity	Secondary Alcohol	Incompatible with strong oxidizing agents (e.g., Chromic acid, Perchlorates) Risk of exothermic oxidation to ketones.[1]

Pre-Disposal: Segregation Logic

Proper segregation is the single most critical step in laboratory waste management.

The "Halogen Rule"

2-Pentanol-d2 is a Non-Halogenated organic solvent.[1]

- Scenario A (Pure/Mixed with Non-Halogens): If used with Methanol-d4, DMSO-d6, or standard organics, dispose in the Non-Halogenated Organic stream.[1]
- Scenario B (Mixed with Halogens): If used in conjunction with Chloroform-d (CDCl₃) or Dichloromethane (DCM), the entire mixture defaults to the Halogenated Waste stream.
 - Why? Halogenated waste requires higher incineration temperatures to prevent dioxin formation. Contaminating a non-halogenated stream with halogens can result in regulatory

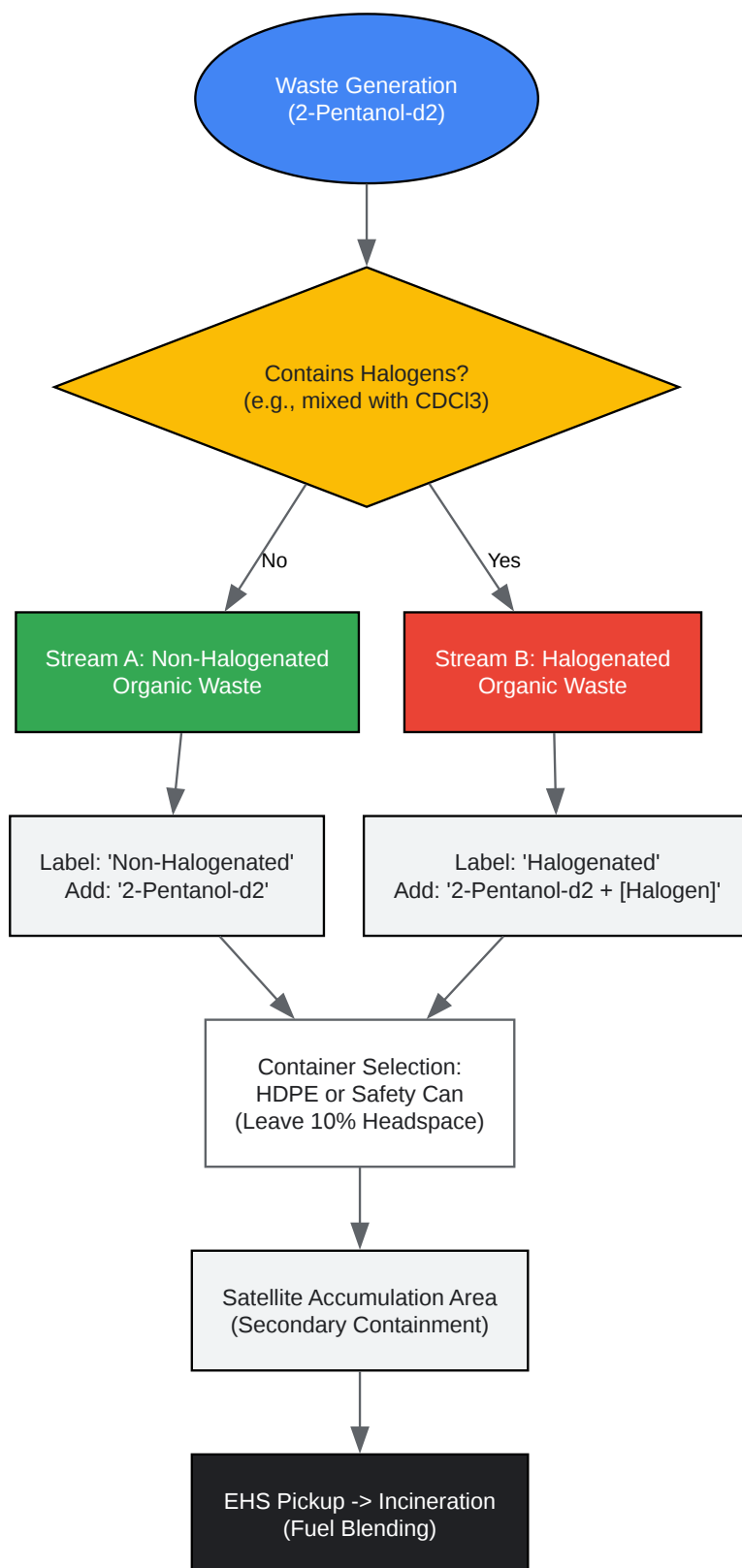
fines and improper combustion.

Chemical Compatibility Matrix

- DO NOT MIX WITH:
 - Concentrated Nitric Acid (Formation of unstable alkyl nitrates).
 - Chromium Trioxide (Fire/Explosion hazard).[2]
 - Peroxides / Perchlorates.

Disposal Workflow

The following workflow outlines the cradle-to-grave path for 2-Pentanol-d2 waste.



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Figure 1: Decision logic for segregating and disposing of 2-Pentanol-d2 based on co-solvents.

Detailed Procedural Protocol

Step 1: Container Selection[6]

- Material: High-Density Polyethylene (HDPE) is preferred for chemical resistance and durability. Glass (amber) is acceptable but poses a breakage risk.
- Venting: Ensure the cap is chemically compatible (polypropylene/PTFE liner).
- Volume Rule: Never fill beyond 90% capacity. 2-Pentanol has a high coefficient of expansion; leaving 10% headspace prevents container rupture due to thermal expansion or vapor pressure buildup [1].

Step 2: Labeling (Regulatory Compliance)

A generic "Waste" label is insufficient and often illegal. The label must contain:

- Full Chemical Name: "2-Pentanol-d2" (Do not use abbreviations or chemical formulas like C₅H₁₂O).
- Hazard Checkbox: Mark "Flammable" and "Irritant".

Step 3: Satellite Accumulation

Store the container in a designated Satellite Accumulation Area (SAA) at or near the point of generation.

- Secondary Containment: The waste bottle must sit in a tray capable of holding 110% of the container's volume to capture potential leaks.
- Closed Container Rule: The cap must be tightly closed at all times except when actively adding waste. Funnels must be removed immediately after use [2].

Deuterium & Economic Considerations

While 2-Pentanol-d2 is chemically identical to its non-deuterated parent regarding safety, it is economically distinct.[1]

- **Cost/Recovery:** Due to the high cost of deuterated solvents, minimize waste volume where possible. However, recovery (distillation) of 2-pentanol-d₂ from mixed waste streams is rarely thermodynamically or economically viable for small laboratory quantities due to azeotrope formation and cross-contamination risks.^[1]
- **Stable Isotope Note:** EHS personnel may occasionally confuse "Isotope" with "Radioactive." It is vital to clarify on the manifest that this is a Stable Isotope (H) and requires no radiation shielding or decay-in-storage ^[3].

Emergency Procedures

Spill Management (< 500 mL)

- **Evacuate & Ventilate:** Remove ignition sources immediately.
- **PPE:** Nitrile gloves, safety goggles, and lab coat.
- **Absorb:** Use vermiculite, sand, or commercial solvent pads. Do not use paper towels (increases surface area for flammability).
- **Disposal:** Place used absorbents into a sealed bag, label as "Solvent Spill Debris (2-Pentanol-d₂)," and process as hazardous solid waste.

Exposure Response^{[3][5][6][7]}

- **Skin:** Wash with soap and water for 15 minutes. 2-Pentanol is a defatting agent and can cause dermatitis.
- **Eyes:** Rinse immediately at an eyewash station for 15 minutes.

References

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